

Methyl 2-(bromomethyl)-4-chlorobenzoate chemical properties

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Compound of Interest

Compound Name: Methyl 2-(bromomethyl)-4-chlorobenzoate

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An In-depth Technical Guide to the Chemical Properties of **Methyl 2-(bromomethyl)-4-chlorobenzoate**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl 2-(bromomethyl)-4-chlorobenzoate is a halogenated aromatic ester of significant interest in medicinal chemistry and organic synthesis.^[1] Its structure, featuring a reactive bromomethyl group and a chlorinated benzene ring, makes it a versatile intermediate for the synthesis of complex molecules, including pharmaceutical and agrochemical agents.^{[1][2]} This document provides a comprehensive overview of its chemical properties, synthesis, reactivity, and safety protocols, tailored for a technical audience.

Chemical and Physical Properties

The fundamental properties of **Methyl 2-(bromomethyl)-4-chlorobenzoate** are summarized below. These data are crucial for its handling, application in reactions, and analytical characterization.

Property	Value	Source
CAS Number	145908-29-8	[1][3][4]
Molecular Formula	C ₉ H ₈ BrClO ₂	[1][3][4][5]
Molecular Weight	263.51 g/mol	[3][4]
IUPAC Name	methyl 2-(bromomethyl)-4-chlorobenzoate	[4]
Synonyms	Benzoic acid, 2-(bromomethyl)-4-chloro-, methyl ester; Methyl 4-chloro-2-bromomethylbenzoate	[4][6]
Appearance	Solid	[5]
Density	1.6 ± 0.1 g/cm ³	[3]
Boiling Point	319.5 ± 32.0 °C at 760 mmHg	[3]
Vapour Pressure	0.0 ± 0.7 mmHg at 25°C	[3]
LogP	3.46	[3]
Exact Mass	261.93962 Da	[3][4]

Synthesis and Experimental Protocols

The primary method for synthesizing **Methyl 2-(bromomethyl)-4-chlorobenzoate** is through the radical bromination of its precursor, Methyl 4-chloro-2-methylbenzoate. This method offers high regioselectivity and safer handling compared to using elemental bromine.[1]

Radical Bromination using N-Bromosuccinimide (NBS)

This procedure involves the selective bromination of the methyl group at the 2-position of the benzoate ring.

- Reactants:
 - Methyl 4-chloro-2-methylbenzoate (Starting Material)

- N-Bromosuccinimide (NBS) (Brominating Agent)
- Azobisisobutyronitrile (AIBN) (Radical Initiator)[1]
- Solvent: Acetonitrile or Carbon Tetrachloride[1]
- Protocol:
 - A mixture of Methyl 4-chloro-2-methylbenzoate, N-Bromosuccinimide (typically in a 1:1 molar ratio with the substrate), and a catalytic amount of AIBN (1–2 mol%) is prepared in acetonitrile.[1]
 - The mixture is heated to a controlled temperature, generally between 55–75°C (optimally 60°C), and stirred for 12–15 hours.[1]
 - The reaction progress is monitored using techniques like Thin Layer Chromatography (TLC).
 - Upon completion, the reaction mixture is cooled, and the succinimide byproduct is removed by filtration.[7]
 - The filtrate is concentrated under reduced pressure to yield the crude product.
- Purification: The crude product can be further purified by silica gel column chromatography to achieve high purity (70-85%).[1]

Caption: Synthesis of **Methyl 2-(bromomethyl)-4-chlorobenzoate**.

Chemical Reactivity and Applications

The reactivity of **Methyl 2-(bromomethyl)-4-chlorobenzoate** is dominated by the bromomethyl group, which is an excellent electrophilic site for nucleophilic substitution reactions.[1][2] This property makes it a valuable building block in organic synthesis.

- Nucleophilic Substitution: The bromine atom is a good leaving group, allowing it to be readily displaced by a wide range of nucleophiles such as amines, thiols, and alkoxides. This facilitates the introduction of diverse functional groups.[1]

- Applications:
 - Pharmaceutical Synthesis: It serves as a key intermediate in the preparation of complex, biologically active compounds and drug candidates.[\[1\]](#)[\[2\]](#)
 - Agrochemical Development: It is used in the synthesis of novel pesticides and herbicides.[\[2\]](#)
 - Organic Synthesis: It is employed in the construction of complex molecular scaffolds, such as in the synthesis of imidazolidindiones which have shown anticonvulsant properties.[\[1\]](#)

Caption: Nucleophilic substitution reactivity of the title compound.

Analytical Methods

Standard analytical techniques are used to confirm the identity and purity of **Methyl 2-(bromomethyl)-4-chlorobenzoate**. While specific spectral data for this compound is not widely published, the methodologies are standard.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR: Expected to show characteristic peaks for the aromatic protons, the bromomethyl protons ($-\text{CH}_2\text{Br}$), and the methyl ester protons ($-\text{OCH}_3$).
 - ^{13}C NMR: Would confirm the number of unique carbon environments in the molecule.
- Mass Spectrometry (MS): Used to determine the molecular weight and fragmentation pattern, confirming the molecular formula. The isotopic pattern of bromine (^{79}Br and ^{81}Br in ~1:1 ratio) and chlorine (^{35}Cl and ^{37}Cl in ~3:1 ratio) would be a key identifying feature.
- Infrared (IR) Spectroscopy: Would show characteristic absorption bands for the C=O stretch of the ester, C-Cl, and C-Br bonds, as well as aromatic C-H stretches.

Safety and Handling

Methyl 2-(bromomethyl)-4-chlorobenzoate is a hazardous chemical and requires careful handling.[\[3\]](#)

- Hazards:
 - Harmful if swallowed, in contact with skin, and if inhaled.[3][4]
 - Causes skin irritation and may cause serious eye damage/irritation.[4]
 - May cause respiratory irritation.[4]
- Personal Protective Equipment (PPE):
 - Wear chemical-resistant gloves, safety goggles or a face shield, and protective laboratory clothing.[3][8]
- Handling and Storage:
 - Use only in a chemical fume hood to ensure adequate ventilation.[3][8]
 - Store in a tightly closed container in a dry, cool, and well-ventilated place.[8]
 - Avoid heat, flames, and sparks. Keep away from strong oxidizing agents.[3]
- First Aid Measures:
 - Inhalation: Move the person to fresh air. Seek medical attention if symptoms persist.[3][8]
 - Skin Contact: Immediately wash off with soap and plenty of water. Remove contaminated clothing.[8]
 - Eye Contact: Rinse cautiously with water for at least 15 minutes. Seek immediate medical attention.[8][9]
 - Ingestion: Wash out the mouth with water. Do not induce vomiting. Seek immediate medical attention.[3][8]

Hazardous combustion products may include carbon monoxide, hydrogen chloride, and hydrogen bromide.[3] Disposal should be carried out in accordance with national and regional regulations.[3]

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